

Furamizole purity challenges in preparation

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Compound Focus: Furamizole

CAS No.: 17505-25-8

Cat. No.: S620692

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Understanding Furamizole & Purity Analysis

Furamizole is a 1,3,4-oxadiazole derivative known for its strong antibacterial activity [1]. Effective purity analysis starts with understanding its fundamental characteristics and a baseline High-Performance Liquid Chromatography (HPLC) method.

1. Core Chemical Properties This table summarizes key identifiers for **Furamizole** that are essential for method development.

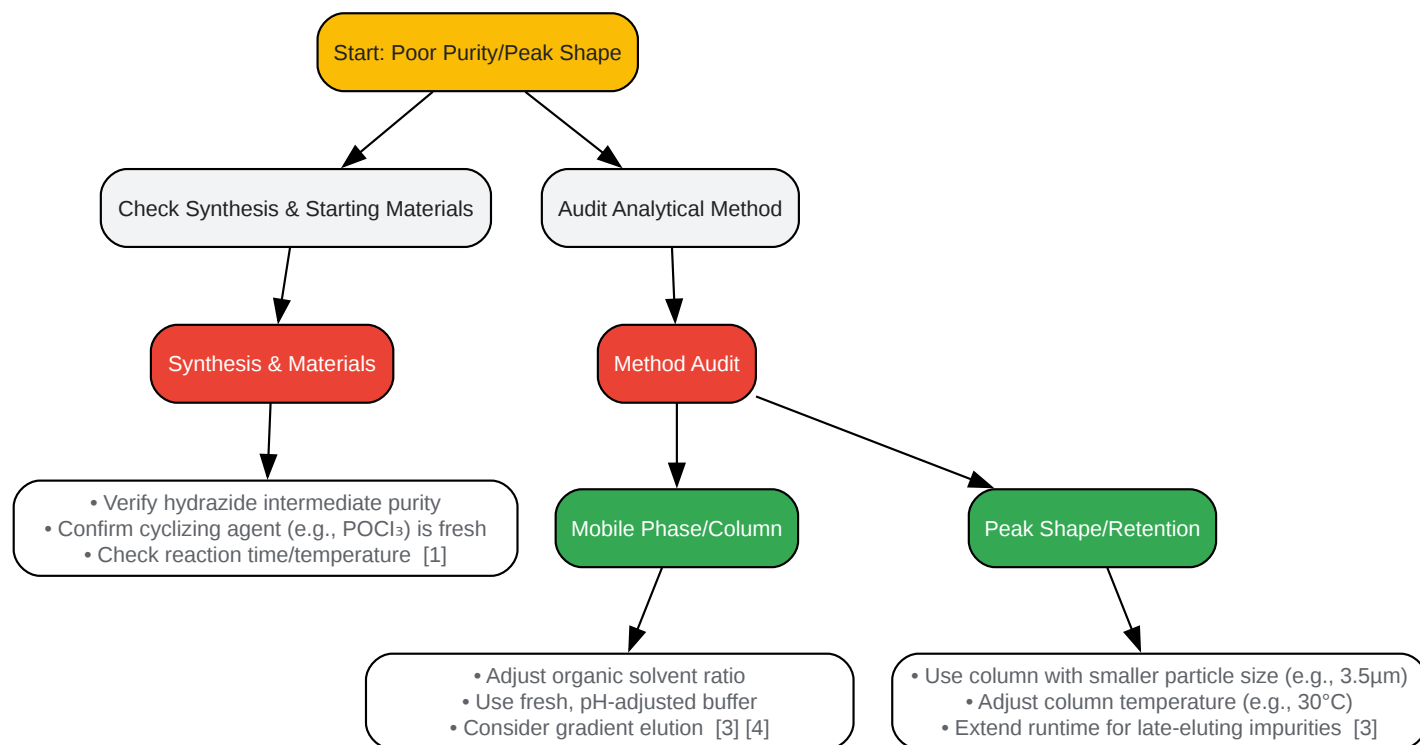
Property	Description
IUPAC Name	5-[(E)-1-(2-Furyl)-2-(5-nitro-2-furyl)vinyl]-1,3,4-oxadiazol-2-amine [2]
Molecular Formula	C ₁₂ H ₈ N ₄ O ₅ [2]
Monoisotopic Mass	288.049469 Da [2]
Chemical Class	1,3,4-Oxadiazole (a heterocyclic compound derived from furan) [1]
Key Structural Feature	Contains the toxophoric –N=C–O– linkage, which is often responsible for its biological activity [1]

2. Standard RP-HPLC Method for Purity Assessment This reverse-phase HPLC method provides a starting point for analyzing **Furamizole**. You will need to optimize it for your specific instrument and sample.

Parameter	Specification
Objective	Quantitative determination of drug substance in dosage forms [3].
Column	Kromasil 100A C18 (250 mm x 4.6 mm, 5 µm) [3] or equivalent reversed-phase C18 column.
Mobile Phase	Mixture of acetonitrile, methanol, water, and a small amount of phosphoric acid (e.g., 50:350:100:0.5 v/v) [3].
Flow Rate	1.0 mL/min [3].
Detection Wavelength	300 nm [3] (Verify this is optimal for Furamizole using a UV-Vis spectrometer).
Column Temperature	Ambient [3].
Injection Volume	Typically 10-20 µL (to be specified and validated).
Key Validation Parameters	Linearity (r value should be close to 1.000), Accuracy (recovery rates 98-102%), Precision (RSD ≤ 0.5-1.5%), Resolution (> 2.0), Tailing Factor (≤ 1.5) [3].

Troubleshooting Purity Challenges: An Expert Workflow

Purity issues often arise from the synthesis process or degradation during analysis. The following workflow diagrams a systematic approach to diagnosing and solving these problems.



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Advanced Strategies & Modern Approaches

For persistent challenges, consider these advanced strategies guided by modern Quality by Design (QbD) principles.

Strategy	Application & Benefit	How to Implement
Automated Method Development	Uses Bayesian optimization to find optimal HPLC conditions rapidly, reducing manual experimentation [5].	Ideal for complex impurity profiles. The system can find a globally optimal method in about 13 experiments [5].
Forced Degradation	Identifies degradation products and validates the method's stability-	Expose the sample to stress conditions (acid, base, oxidation, heat, light) and

Strategy	Application & Benefit	How to Implement
Studies	indicating power [4].	analyze to ensure baseline separation of all peaks [3] [4].
Method Operable Design Region (MODR)	Defines the flexible operating space for method parameters to ensure consistent quality [3].	Systematically vary and validate Critical Method Parameters (e.g., mobile phase pH, flow rate) to establish a robust operating range [3].

Frequently Asked Questions (FAQs)

Q1: Why is the peak for Furamizole tailing, and how can I fix it? Peak tailing often indicates secondary interactions with the column. First, ensure your mobile phase has sufficient buffering capacity at an appropriate pH (e.g., 2.0-4.0 for C18 columns) to suppress silanol interactions. If the problem persists, consider using a column specifically designed for basic compounds or one with a different selectivity.

Q2: My method runtime is too long. How can I reduce it without compromising separation? Simply increasing the organic solvent percentage can co-elute peaks and ruin resolution [3]. A more reliable approach is to develop a **gradient method** (where the organic solvent percentage increases over time) or to transition to **UPLC/UHPLC** with smaller particle size columns (<2µm), which provides faster analysis and better resolution [3].

Q3: What are the critical parameters to validate for a Furamizole HPLC assay method? As per ICH guidelines, you must validate **specificity** (no interference from impurities), **linearity** (across a specified range, e.g., 50-150%), **accuracy** (recovery close to 100%), **precision** (low RSD), and **robustness** (method performs despite small, deliberate variations) [3] [4].

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